

In-depth Technical Guide: 3-Methyl-2-(4-nitrophenyl)pyridine

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Compound of Interest

Compound Name: 3-Methyl-2-(4-nitrophenyl)pyridine

Cat. No.: B052394

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Disclaimer: This document provides a summary of available information on **3-Methyl-2-(4-nitrophenyl)pyridine**. It is intended for researchers, scientists, and drug development professionals. A comprehensive literature search has revealed limited specific data for this compound. Therefore, this guide also includes general safety and handling procedures for related pyridine and nitro-aromatic compounds, which should be considered as general guidance only. All laboratory work should be conducted with a thorough risk assessment and adherence to institutional safety protocols.

Compound Identification

IUPAC Name	3-Methyl-2-(4-nitrophenyl)pyridine
CAS Number	113120-13-1[1]
Molecular Formula	C ₁₂ H ₁₀ N ₂ O ₂ [1][2]
Molecular Weight	214.22 g/mol [3]
Appearance	White to light yellow crystal powder[1]
Purity	>97% (as offered by some suppliers)[1]

Safety and Handling

Note: No specific Material Safety Data Sheet (MSDS) is currently available for **3-Methyl-2-(4-nitrophenyl)pyridine**. The following guidelines are based on general knowledge of pyridine

derivatives and nitro compounds and are intended to provide a baseline for safe handling. A substance-specific risk assessment is mandatory before use.

General Hazards

- **Toxicity:** Pyridine and its derivatives can be harmful if swallowed, inhaled, or absorbed through the skin. They may cause irritation to the skin, eyes, and respiratory tract. Some pyridine compounds have been associated with effects on the central nervous system, liver, and kidneys.
- **Flammability:** While some pyridine derivatives are flammable liquids, the solid nature of this compound suggests a lower risk. However, it may be combustible at high temperatures.
- **Reactivity:** Nitro compounds can be reactive and may be sensitive to heat, shock, or friction. They can also react vigorously with reducing agents.

Precautionary Measures

- **Personal Protective Equipment (PPE):**
 - **Eye Protection:** Wear chemical safety goggles or a face shield.
 - **Hand Protection:** Use chemically resistant gloves (e.g., nitrile, neoprene).
 - **Body Protection:** Wear a lab coat, and ensure skin is not exposed.
 - **Respiratory Protection:** Use in a well-ventilated area, preferably a chemical fume hood. If dusts are generated, a NIOSH-approved respirator may be necessary.
- **Handling:**
 - Avoid inhalation of dust.
 - Avoid contact with skin and eyes.
 - Do not eat, drink, or smoke in the laboratory.
 - Wash hands thoroughly after handling.

- Keep away from heat, sparks, and open flames.
- Store in a tightly closed container in a cool, dry, and well-ventilated place.

First Aid

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Quantitative Data

Specific experimental data for **3-Methyl-2-(4-nitrophenyl)pyridine** is not readily available in the searched literature. The table below presents computed properties and data for a related isomer where available.

Property	Value	Source
Molecular Weight	214.22 g/mol	[3]
Appearance	White to light yellow crystal powder	[1]
Purity	>97%	[1]

Experimental Protocols

No specific experimental protocols for the synthesis or biological application of **3-Methyl-2-(4-nitrophenyl)pyridine** were found. Below is a documented synthesis for a related isomer, 3-(4-Nitrophenyl)pyridine, to provide a conceptual framework.

Example Synthesis of 3-(4-Nitrophenyl)pyridine

This protocol is for a related isomer and should be adapted and optimized with caution for the synthesis of **3-Methyl-2-(4-nitrophenyl)pyridine**.

Materials:

- 3-Phenylpyridine
- 70% Nitric acid
- Concentrated Sulfuric acid
- 50% aqueous Sodium Hydroxide (NaOH)
- Ethyl acetate
- Brine
- Magnesium Sulfate (MgSO₄)
- Ice

Procedure:

- Carefully add 3-Phenylpyridine (0.161 mole) to 70% nitric acid (140 ml) while cooling in an ice-bath.[\[4\]](#)
- Stir the resulting solution. The reaction progress can be monitored by Thin Layer Chromatography (TLC).[\[4\]](#)
- If the reaction is slow, add concentrated sulfuric acid (50 ml) and continue stirring at room temperature until the starting material is consumed.[\[4\]](#)
- Pour the reaction mixture onto ice and cautiously neutralize with 50% aqueous NaOH.[\[4\]](#)
- Extract the mixture three times with ethyl acetate.[\[4\]](#)
- Combine the organic layers, wash with brine, and dry over MgSO₄.[\[4\]](#)

- Filter and reduce the volume of the filtrate to induce crystallization.[4]
- Collect the product by filtration. A second crop can be obtained from the concentrated filtrate. [4]

Visualization

Due to the lack of information on the biological activity or mechanism of action of **3-Methyl-2-(4-nitrophenyl)pyridine**, no signaling pathway diagrams can be provided. Instead, a generalized workflow for a chemical synthesis is presented below.

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References

- 1. 3-METHYL-2-(4-NITROPHENYL)PYRIDINE, CasNo.113120-13-1 BOC Sciences United States [bocscichem.lookchem.com]
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